

Preparing Pyruvate Carboxylase-IN-1 Stock Solution: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pyruvate Carboxylase-IN-1*

Cat. No.: *B15572706*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyruvate Carboxylase (PC) is a mitochondrial enzyme crucial for various metabolic pathways, including gluconeogenesis, lipogenesis, and the replenishment of tricarboxylic acid (TCA) cycle intermediates.[1][2] Its role in cellular metabolism makes it a significant target in various diseases, including cancer and metabolic disorders. **Pyruvate Carboxylase-IN-1** (PC-IN-1) is a potent inhibitor of PC, demonstrating antiproliferative activity and making it a valuable tool for studying the physiological and pathological roles of PC.[1] This document provides detailed protocols for the preparation of PC-IN-1 stock solutions for use in in vitro and in vivo research settings.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Pyruvate Carboxylase-IN-1** are summarized in the table below.

Property	Value	Reference
Molecular Weight	242.27 g/mol	[1][3]
Formula	C ₁₅ H ₁₄ O ₃	[1][3]
CAS Number	70205-50-4	[1]
Appearance	Crystalline solid	
Purity	≥98%	
IC ₅₀ (Cell Lysate)	0.204 μM	
IC ₅₀ (Cell-based)	0.104 μM	[1]
Solubility (in DMSO)	Soluble	[4]
Storage (Powder)	-20°C for up to 3 years	[3]
Storage (in Solvent)	-80°C for up to 1 year	[3]

Experimental Protocols

Materials

- **Pyruvate Carboxylase-IN-1 (PC-IN-1)** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Vortex mixer
- Calibrated pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO for In Vitro Use

This protocol outlines the preparation of a concentrated stock solution of PC-IN-1 for use in cell-based assays.

- Calculation: Determine the mass of PC-IN-1 required to prepare the desired volume of a 10 mM stock solution.
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 242.27 \text{ g/mol} * \text{Volume (L)} * 1000 \text{ mg/g}$
 - For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution, you will need: $10 * 242.27 * 0.001 * 1000 = 2.4227 \text{ mg}$ of PC-IN-1.
- Weighing: Carefully weigh the calculated amount of PC-IN-1 powder in a sterile microcentrifuge tube. To ensure accuracy, it is advisable to weigh a slightly larger amount (e.g., 5 mg) and adjust the volume of DMSO accordingly.
- Solubilization:
 - Add the calculated volume of sterile DMSO to the microcentrifuge tube containing the PC-IN-1 powder.
 - Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution if precipitation is observed.[\[1\]](#)
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

Protocol 2: Preparation of Working Solutions for Cell Culture

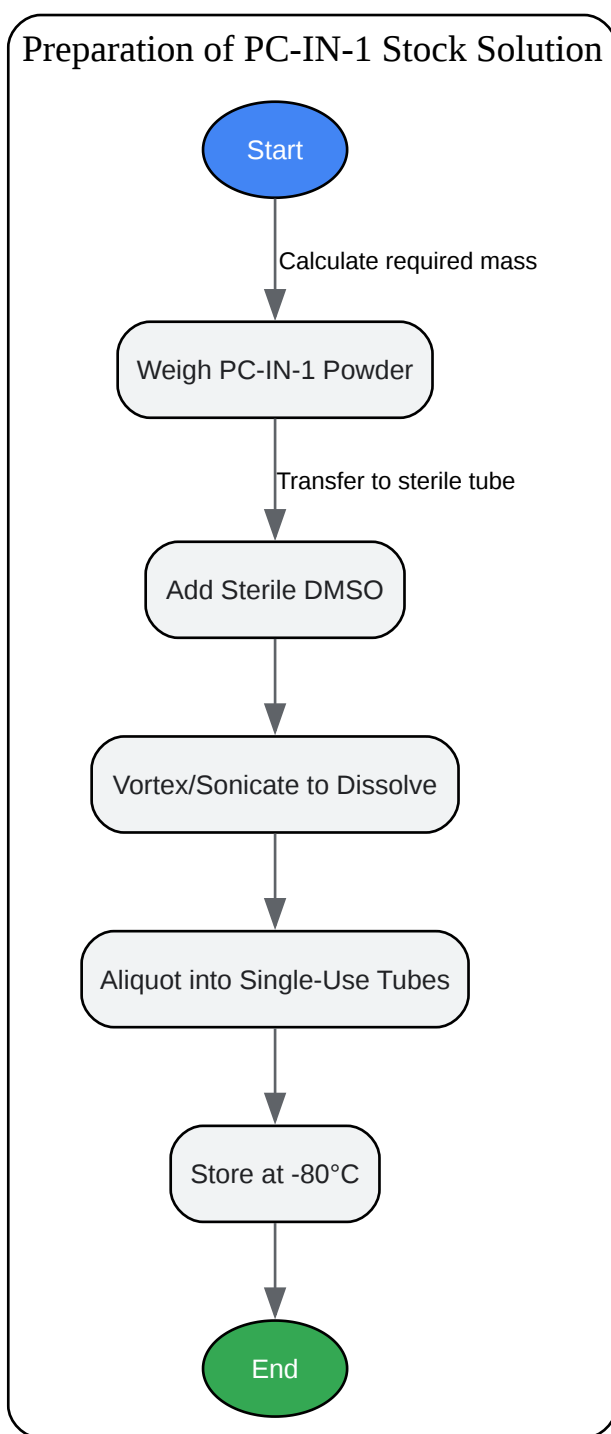
- Thawing: Thaw a single aliquot of the 10 mM PC-IN-1 stock solution at room temperature.

- Dilution: Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: To avoid precipitation, it is recommended to first dilute the concentrated DMSO stock solution in a small volume of cell culture medium before adding it to the final culture volume.[\[5\]](#)
 - The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to minimize solvent-induced cytotoxicity.[\[6\]](#)
- Vehicle Control: Always include a vehicle control in your experiments, which consists of cell culture medium containing the same final concentration of DMSO as the highest concentration of PC-IN-1 used.

Safety Precautions

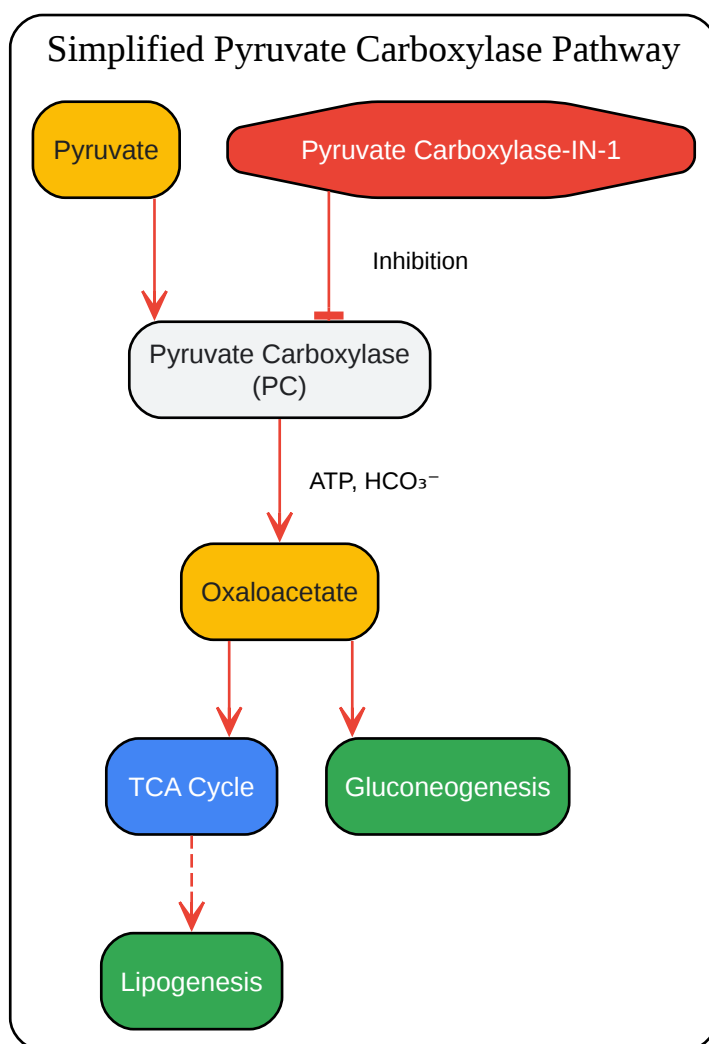
- Always handle PC-IN-1 and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including a lab coat, gloves, and safety glasses.
- Consult the Safety Data Sheet (SDS) for PC-IN-1 for complete safety information.[\[7\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing **Pyruvate Carboxylase-IN-1** stock solution.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway involving Pyruvate Carboxylase and its inhibition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- [2. grokipedia.com \[grokipedia.com\]](#)
- [3. Pyruvate Carboxylase-IN-1 | TargetMol \[targetmol.com\]](#)
- [4. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [5. FAQs on Inhibitor Preparation \[sigmaaldrich.com\]](#)
- [6. file.selleckchem.com \[file.selleckchem.com\]](#)
- [7. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- To cite this document: BenchChem. [Preparing Pyruvate Carboxylase-IN-1 Stock Solution: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15572706/docs#preparing-pyruvate-carboxylase-in-1-stock-solution-application-notes-and-protocols\]](https://www.benchchem.com/product/b15572706/docs#preparing-pyruvate-carboxylase-in-1-stock-solution-application-notes-and-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check